

Z-Leed-fmk: A Guide to its Cross-Reactivity with Other Proteases

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Compound of Interest

Compound Name: Z-Leed-fmk

Cat. No.: B1574911

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Z-Leed-fmk is a synthetic peptide inhibitor known for its role in targeting specific members of the caspase family of proteases. While primarily recognized as an inhibitor of caspase-13 and caspase-4, it also demonstrates an ability to interfere with the processing of caspase-1, a key mediator of inflammation.^[1] Understanding the cross-reactivity profile of **Z-Leed-fmk** is crucial for the accurate interpretation of experimental results and for its potential therapeutic applications. This guide provides a comparative analysis of **Z-Leed-fmk**'s activity against various proteases, supported by experimental data and detailed protocols.

Comparative Analysis of Inhibitor Activity

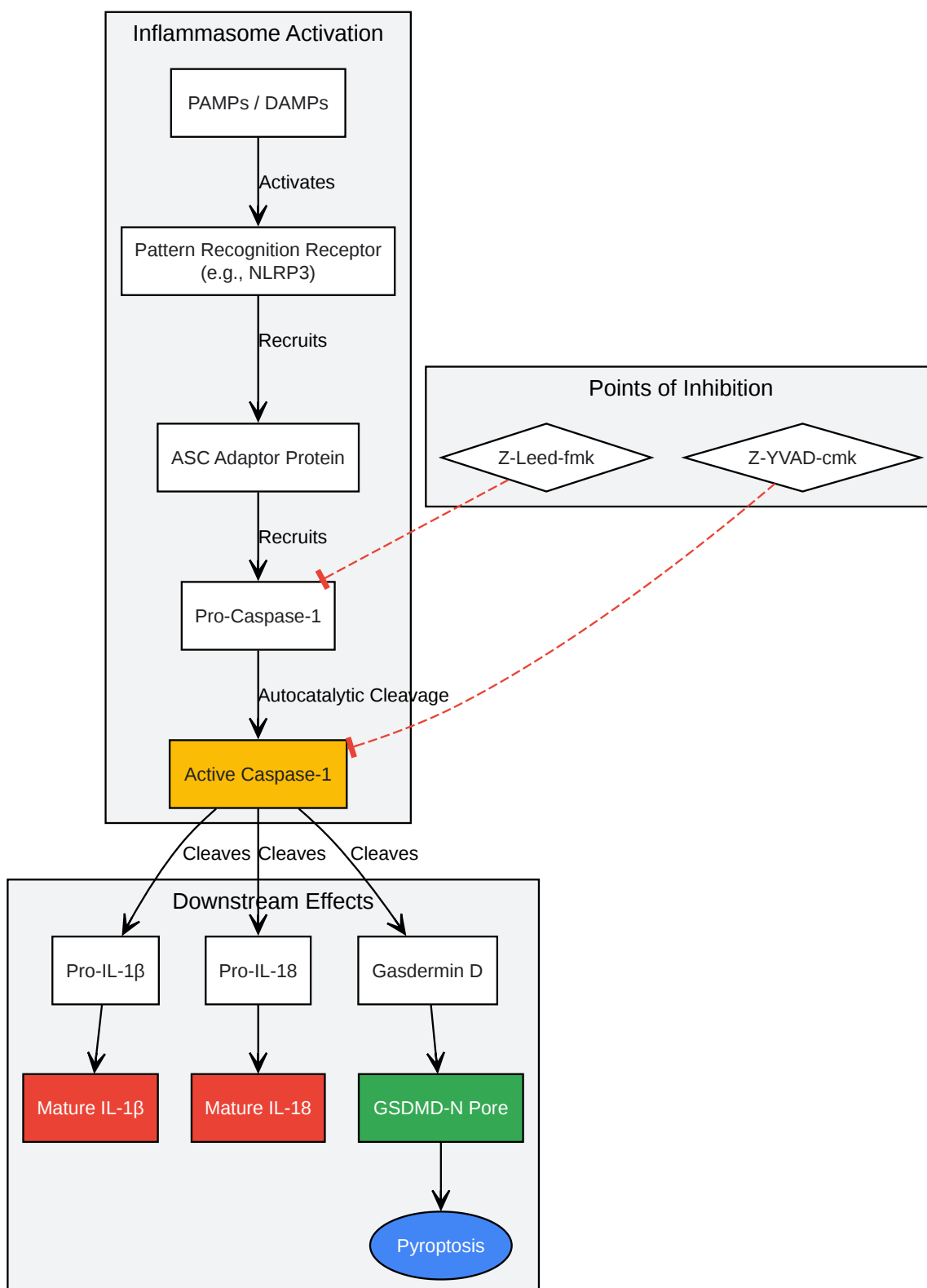
The inhibitory activity of **Z-Leed-fmk** and other common caspase inhibitors is typically quantified by their half-maximal inhibitory concentration (IC₅₀) or their dissociation constant (K_i). While specific quantitative data for **Z-Leed-fmk** against a broad panel of proteases is not extensively documented in publicly available literature, its known primary targets are caspase-4 and the murine-specific caspase-13. Its effect on caspase-1 is through the inhibition of its processing rather than direct enzymatic inhibition.

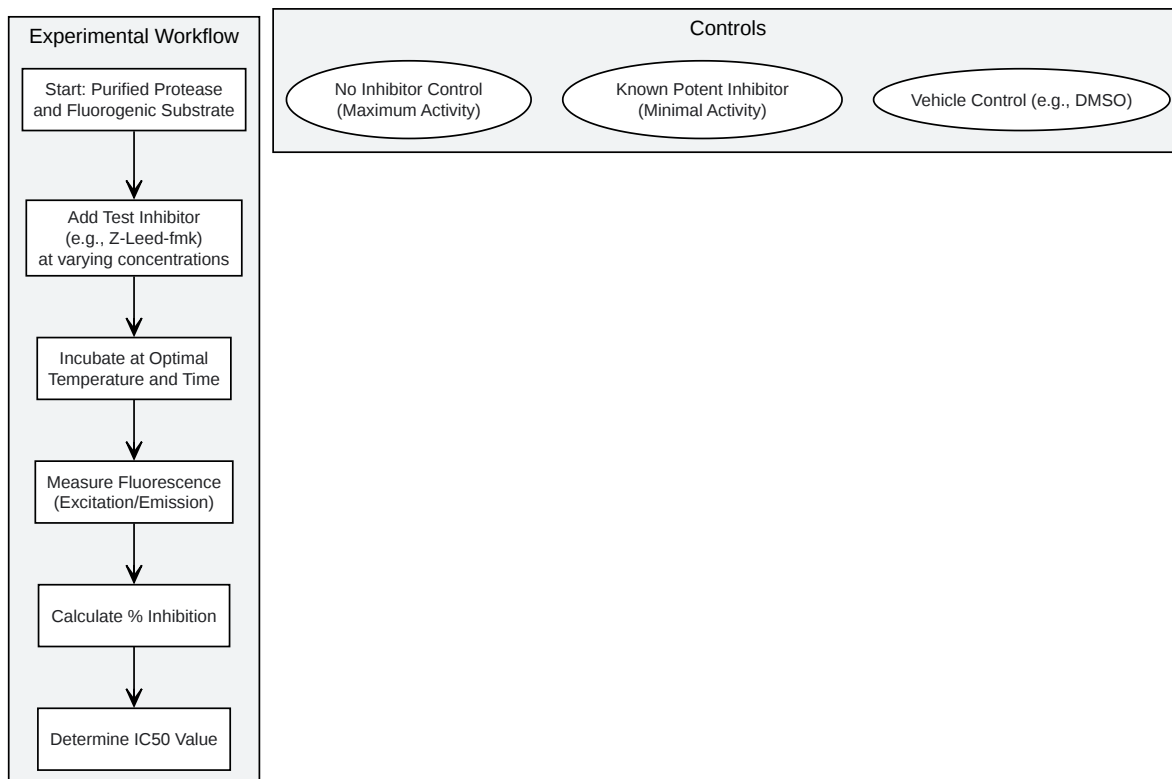
For comparative purposes, the table below includes IC₅₀ values for other well-characterized caspase inhibitors to provide a context for the expected range of activities and selectivity.

Inhibitor	Primary Target(s)	Reported IC50 / Ki Values	Known Cross-Reactivity
Z-Leed-fmk	Caspase-4, Caspase-13	Data not widely available	Inhibits pro-caspase-1 processing
Z-VAD-fmk	Pan-caspase	nM range for many caspases	Cathepsins, Calpains, NGLY1[2][3][4]
Z-IETD-fmk	Caspase-8	~20-100 nM for Caspase-8	Can inhibit other caspases at higher concentrations
Z-LEHD-fmk	Caspase-9	~10-50 nM for Caspase-9	May show some activity against other caspases
Ac-YVAD-cmk	Caspase-1	~1-10 nM for Caspase-1	Can inhibit other caspases with lower potency

Signaling Pathways and Experimental Workflows

To visualize the context in which **Z-Leed-fmk** and other caspase inhibitors are studied, the following diagrams illustrate the canonical inflammasome signaling pathway leading to caspase-1 activation and a general workflow for assessing protease inhibitor specificity.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Off-target inhibition of NGLY1 by the polycaspase inhibitor Z-VAD-fmk induces cellular autophagy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. zVAD-fmk prevents cisplatin-induced cleavage of autophagy proteins but impairs autophagic flux and worsens renal function - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [PDF] Off-target inhibition of NGLY1 by the polycaspase inhibitor Z-VAD-fmk induces cellular autophagy | Semantic Scholar [semanticscholar.org]
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